

Structure-Activity Relationship of Pyridazinone Derivatives: A Comparative Guide

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Compound of Interest

Compound Name: *Ethyl 4,6-dihydroxypyridazine-3-carboxylate*

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The pyridazinone scaffold has emerged as a privileged structure in medicinal chemistry, with its derivatives demonstrating a broad spectrum of pharmacological activities. This guide provides a comparative analysis of the structure-activity relationships (SAR) of pyridazinone derivatives in key therapeutic areas: oncology, inflammation, and cardiovascular diseases. The information is compiled from recent studies and presented to facilitate the rational design of novel and more potent therapeutic agents.

Anticancer Activity of Pyridazinone Derivatives

Pyridazinone derivatives have shown significant promise as anticancer agents, primarily by targeting key kinases involved in tumor growth and angiogenesis. The vascular endothelial growth factor receptor 2 (VEGFR-2) is a prominent target, and its inhibition is a key mechanism for the anti-angiogenic effects of many pyridazinone compounds.[1][2] Another important target is the Feline Sarcoma (FES)-related tyrosine kinase (FER), which is implicated in cancer cell progression and metastasis.[3][4]

Structure-Activity Relationship (SAR) for Anticancer Activity

The SAR studies reveal that specific substitutions on the pyridazinone ring are crucial for potent anticancer activity. For instance, in a series of pyrido-pyridazinone derivatives targeting FER kinase, modifications at the C-5 and C-7 positions of the pyrido-pyridazinone scaffold were explored to enhance inhibitory activity and improve pharmacokinetic properties.[5] The introduction of a cyano group at the C-8 position has been shown to be more potent than a fluorine atom at the same position.[5] For VEGFR-2 inhibition, the presence of a pyridazine ring is considered essential for both anticancer and antimicrobial activities, with the aromaticity of the ring enhancing the activity.[1]

Derivative/Modification	Target	IC50/GI50	Key SAR Observations
Pyrido-pyridazinone with 8-CN	FER Kinase	0.5 nM	8-CN derivatives are more potent than 8-F derivatives.[5]
Diarylurea pyridazinones	VEGFR-2	1.66–100 µM (GI50)	The pyridazine ring is essential. Aromaticity enhances activity.[1]
4-Phenoxyquinoline pyridazinones	c-Met	0.05 - 0.13 µM	Electron-withdrawing groups on the terminal phenyl ring improve antitumor activity.[6]

Anti-inflammatory Activity of Pyridazinone Derivatives

The anti-inflammatory properties of pyridazinone derivatives are well-documented, with many compounds acting as potent inhibitors of cyclooxygenase-2 (COX-2) and phosphodiesterase 4 (PDE4).[7][8] COX-2 is a key enzyme in the inflammatory cascade, and its selective inhibition is a desirable therapeutic strategy to minimize the gastrointestinal side effects associated with non-selective NSAIDs.[9] PDE4 is another crucial target, as its inhibition leads to an increase in

intracellular cyclic AMP (cAMP), which in turn suppresses the production of pro-inflammatory mediators.[10]

Structure-Activity Relationship (SAR) for Anti-inflammatory Activity

For COX-2 inhibition, the pyridazinone core has been identified as an excellent template.[11] The presence of specific substituents at the N-2 and C-6 positions of the pyridazinone ring plays a significant role in determining the potency and selectivity for COX-2. For instance, linking the pyridazinone ring to a 4-chlorophenyl moiety via an ethenyl spacer has yielded potent and selective COX-2 inhibitors.[9] In the case of PDE4 inhibitors, pyridazinone derivatives bearing an indole moiety have shown promising activity.[8] The planarity of the pyridazinone scaffold appears to allow for better interaction with the active site of PDE4.[10]

Derivative/Modification	Target	IC50	Key SAR Observations
Pyridazinone with ethenyl spacer and N-acylhydrazone	COX-2	0.18 - 0.26 μ M	Selective for COX-2 over COX-1.[12]
Pyridazinone with indole moiety	PDE4B	Inhibition at 20 μ M	A planar pyridazinone scaffold is preferred over a dihydro structure. A hydrogen bond donor at N-2 is optimal.[10]
Pyrido[2,3-d]pyridazine-2,8-dione	COX-1/COX-2	Dual inhibitor	The para-chlorophenyl ring projects to the central pocket of the enzyme.[13]

Cardiovascular Activity of Pyridazinone Derivatives

In the cardiovascular arena, pyridazinone derivatives have been investigated for their cardiotonic and vasodilatory effects.[14][15] Many of these compounds exert their effects by

inhibiting phosphodiesterase III (PDE III), leading to increased intracellular cAMP levels in cardiac and vascular smooth muscle cells.[\[16\]](#) This results in a positive inotropic effect and vasodilation.

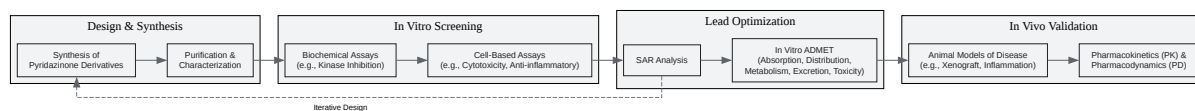
Structure-Activity Relationship (SAR) for Cardiovascular Activity

SAR studies on 6-phenyl-4,5-dihydro-3(2H)-pyridazinone derivatives have identified several compounds with significant cardiotonic effects.[\[14\]](#) For vasodilatory activity, substitutions at the 2-position of the pyridazinone ring have been explored, with some derivatives showing potent vasorelaxant properties.[\[16\]](#) For instance, an N,O-dibenzyl derivative was identified as a particularly active vasodilator.[\[16\]](#)

Derivative/Modification	Target	IC50/EC50	Key SAR Observations
6-phenyl-4,5-dihydro-3(2H)-pyridazinone derivatives	Cardiotonic	Not specified	Specific substitutions on the phenyl ring are crucial for activity. [14]
N,O-dibenzyl pyridazinone	Vasodilator	35.3 μ M	The dibenzyl substitution is key for the observed activity. [16]
6-fluoroarylpyridazinone	Vasorelaxant	0.250 μ M	The fluoroaryl group at the 6-position enhances vasorelaxant activity. [16]

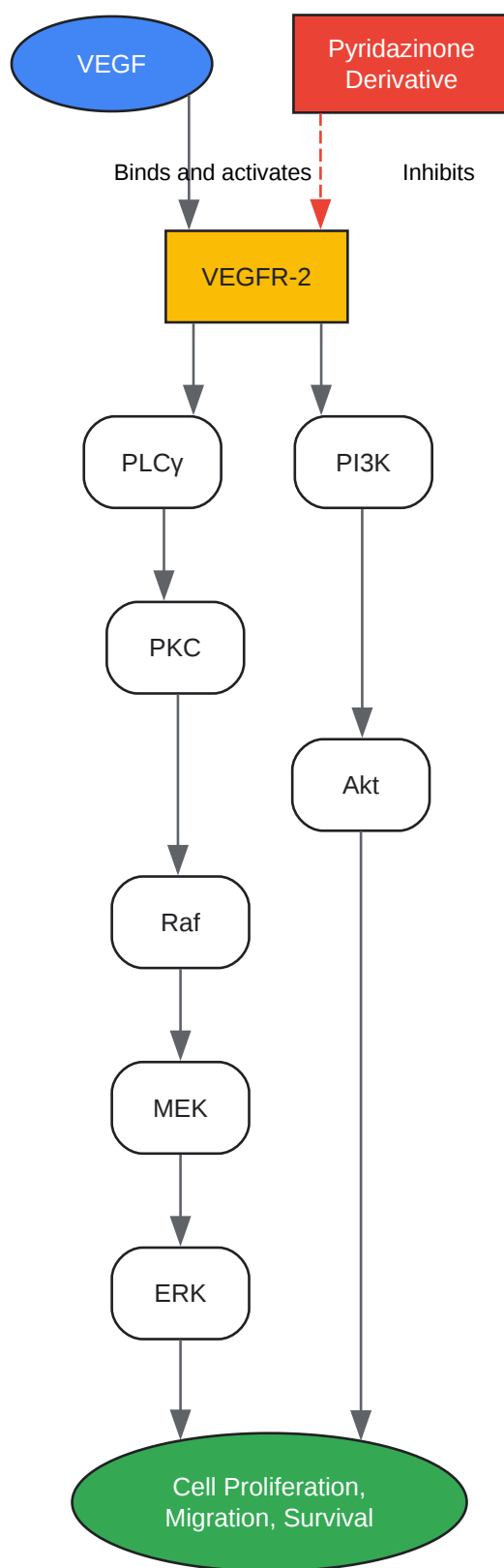
Signaling Pathways and Experimental Workflows

To provide a clearer understanding of the mechanisms of action and the research process, the following diagrams illustrate key signaling pathways targeted by pyridazinone derivatives and a general workflow for SAR studies.



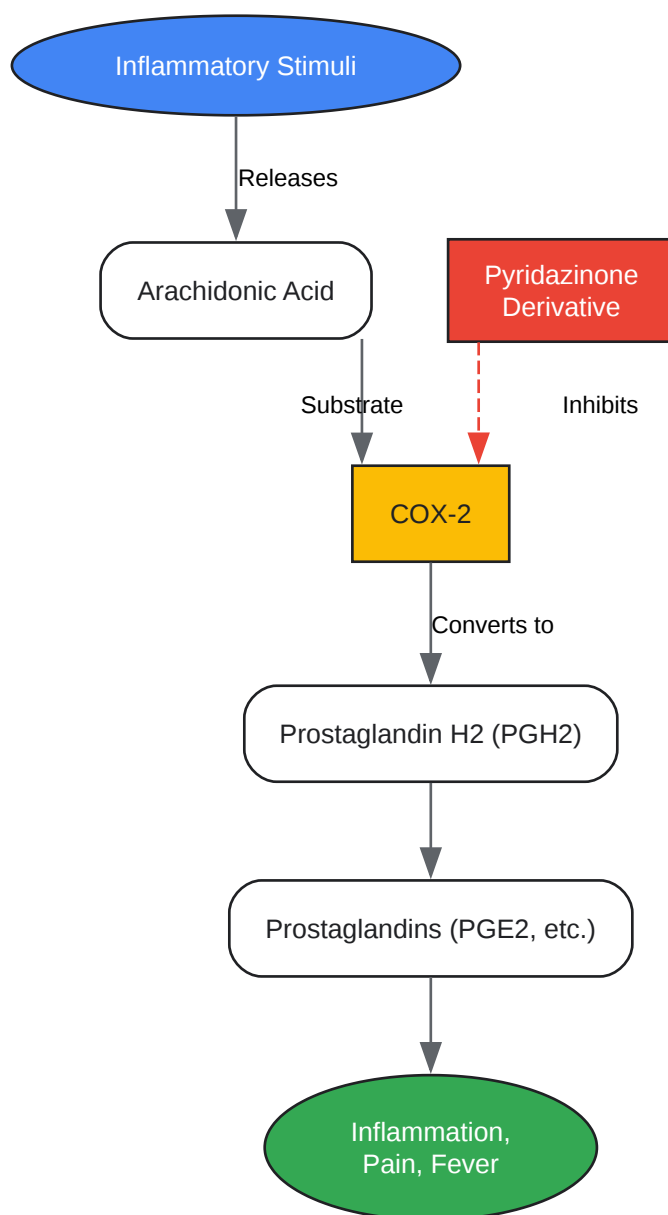
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General experimental workflow for SAR studies.



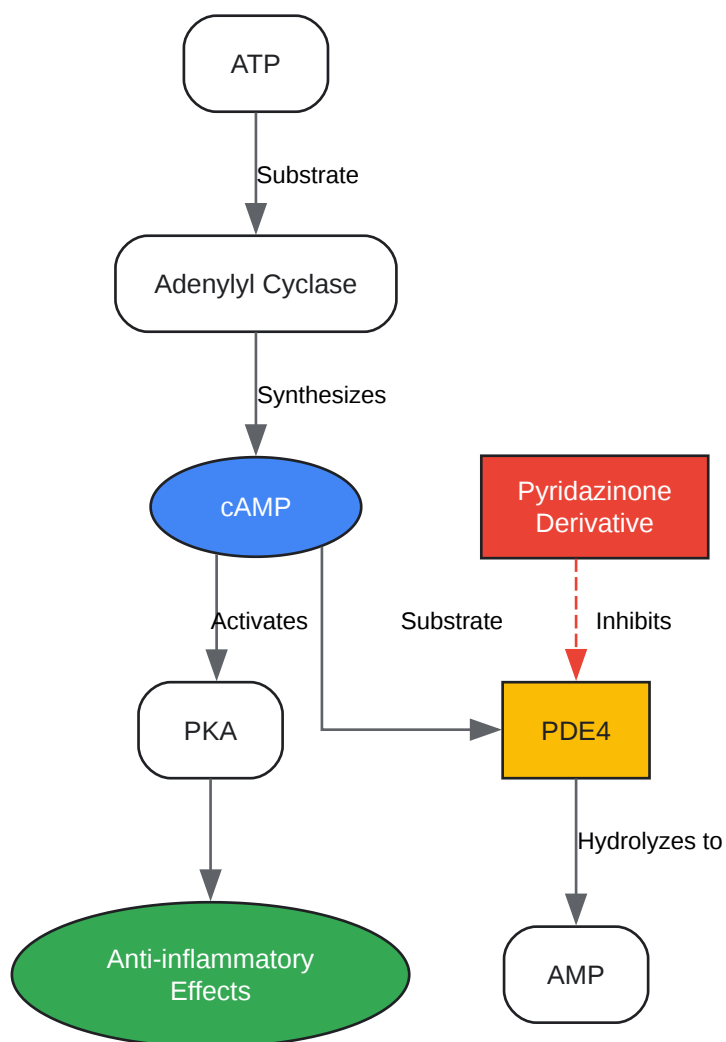
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VEGFR-2 signaling pathway inhibition.



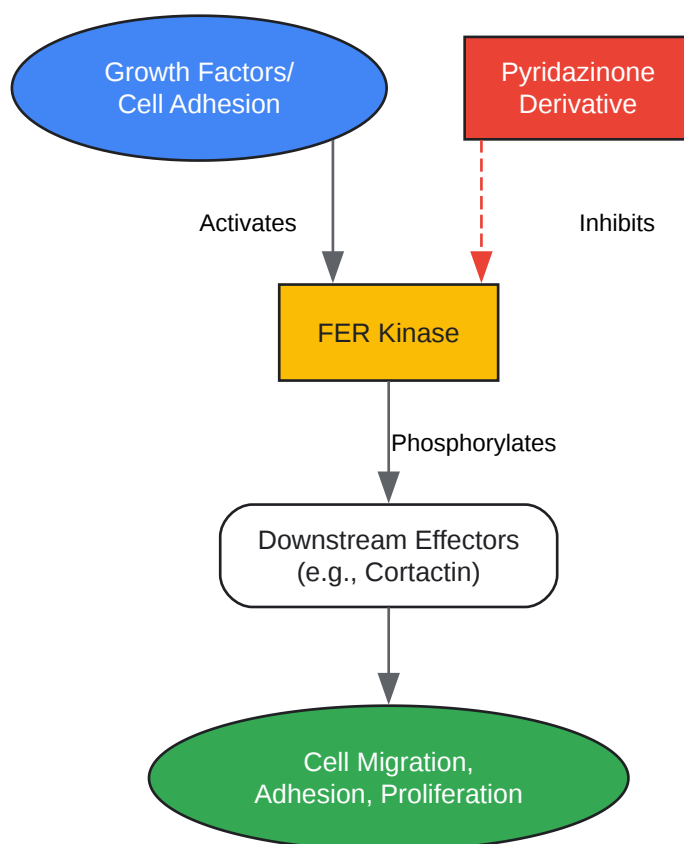
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COX-2 signaling pathway inhibition.



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PDE4 signaling pathway inhibition.



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FER kinase signaling pathway inhibition.

Detailed Experimental Protocols

VEGFR-2 Kinase Inhibition Assay

Objective: To determine the in vitro inhibitory activity of pyridazinone derivatives against VEGFR-2 kinase.

Materials:

- Recombinant human VEGFR-2 kinase domain
- Poly(Glu, Tyr) 4:1 substrate
- ATP

- Assay buffer (e.g., 50 mM HEPES pH 7.5, 10 mM MgCl₂, 1 mM EGTA, 2 mM DTT, 0.01% Tween-20)
- Test compounds (pyridazinone derivatives) dissolved in DMSO
- ADP-Glo™ Kinase Assay kit (Promega) or similar
- 96-well plates

Procedure:

- Prepare serial dilutions of the test compounds in DMSO.
- Add 2.5 µL of the diluted compounds to the wells of a 96-well plate. Include a positive control (e.g., Sorafenib) and a negative control (DMSO).
- Add 2.5 µL of VEGFR-2 kinase solution to each well and incubate for 10 minutes at room temperature.
- Initiate the kinase reaction by adding 5 µL of a solution containing the substrate and ATP.
- Incubate the plate for 60 minutes at 30°C.
- Stop the reaction and measure the amount of ADP produced using the ADP-Glo™ Kinase Assay kit according to the manufacturer's instructions.
- Measure luminescence using a plate reader.
- Calculate the percentage of inhibition for each compound concentration and determine the IC₅₀ value by plotting the inhibition percentage against the logarithm of the compound concentration.

COX-1/COX-2 Inhibition Assay (Colorimetric)

Objective: To assess the in vitro inhibitory activity and selectivity of pyridazinone derivatives against COX-1 and COX-2.

Materials:

- Ovine COX-1 and human recombinant COX-2 enzymes
- Arachidonic acid (substrate)
- Colorimetric COX inhibitor screening assay kit (e.g., from Cayman Chemical)
- Test compounds (pyridazinone derivatives) dissolved in DMSO
- Reference inhibitors (e.g., Celecoxib for COX-2, SC-560 for COX-1)
- 96-well plates

Procedure:

- Prepare solutions of the test compounds at various concentrations.
- In a 96-well plate, add the appropriate buffer, heme, and either COX-1 or COX-2 enzyme to each well.
- Add the test compound or a reference inhibitor to the respective wells.
- Initiate the reaction by adding arachidonic acid.
- Incubate the plate at room temperature for a specified time (e.g., 2 minutes).
- Stop the reaction and measure the absorbance at a specific wavelength (e.g., 590 nm) using a microplate reader to determine peroxidase activity.
- Calculate the percentage of inhibition for each compound concentration and determine the IC₅₀ values for both COX-1 and COX-2.
- The selectivity index (SI) can be calculated as the ratio of IC₅₀ (COX-1) / IC₅₀ (COX-2).

Cell Viability Assay (MTT Assay)

Objective: To evaluate the cytotoxic effects of pyridazinone derivatives on cancer cell lines.

Materials:

- Cancer cell line of interest (e.g., HT-29, A549)
- Cell culture medium (e.g., DMEM) supplemented with fetal bovine serum (FBS) and antibiotics
- MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) solution (5 mg/mL in PBS)
- Solubilization solution (e.g., DMSO or a solution of SDS in HCl)
- Test compounds (pyridazinone derivatives) dissolved in DMSO
- 96-well cell culture plates

Procedure:

- Seed the cells in a 96-well plate at a density of 5,000-10,000 cells/well and allow them to adhere overnight.
- Treat the cells with various concentrations of the test compounds and incubate for 48-72 hours.
- After the incubation period, add 10 μ L of MTT solution to each well and incubate for 4 hours at 37°C.
- Carefully remove the medium and add 100 μ L of the solubilization solution to each well to dissolve the formazan crystals.
- Measure the absorbance at 570 nm using a microplate reader.
- Calculate the percentage of cell viability for each treatment group relative to the untreated control and determine the GI50 (concentration for 50% of maximal inhibition of cell proliferation).

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References

- 1. Pyridazinone-based derivatives as anticancer agents endowed with anti-microbial activity: molecular design, synthesis, and biological investigation - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 2. researchgate.net [researchgate.net]
- 3. Discovery of Novel Pyrido-pyridazinone Derivatives as FER Tyrosine Kinase Inhibitors with Antitumor Activity - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 4. Discovery of Novel Pyrido-pyridazinone Derivatives as FER Tyrosine Kinase Inhibitors with Antitumor Activity - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. pubs.acs.org [pubs.acs.org]
- 6. Design, synthesis and structure-activity relationships of novel 4-phenoxyquinoline derivatives containing pyridazinone moiety as potential antitumor agents - PubMed [pubmed.ncbi.nlm.nih.gov]
- 7. Pyridazinones and Structurally Related Derivatives with Anti-Inflammatory Activity - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 8. Pyridazinone derivatives as potential anti-inflammatory agents: synthesis and biological evaluation as PDE4 inhibitors - RSC Medicinal Chemistry (RSC Publishing) [pubs.rsc.org]
- 9. Pyridazinone derivatives to selectively inhibit COX-2 in inflammatory diseases | BioWorld [bioworld.com]
- 10. Pyridazinone derivatives as potential anti-inflammatory agents: synthesis and biological evaluation as PDE4 inhibitors - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 11. Pyridazinones as selective cyclooxygenase-2 inhibitors - PubMed [pubmed.ncbi.nlm.nih.gov]
- 12. Synthesis, COX-2 inhibition, anti-inflammatory activity, molecular docking, and histopathological studies of new pyridazine derivatives - PubMed [pubmed.ncbi.nlm.nih.gov]
- 13. Discovery of a new pyrido[2,3-d]pyridazine-2,8-dione derivative as a potential anti-inflammatory agent through COX-1/COX-2 dual inhibition - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 14. Design, synthesis and structure-activity relationship studies of 6-phenyl-4,5-dihydro-3(2H)-pyridazinone derivatives as cardioprotective agents - PubMed [pubmed.ncbi.nlm.nih.gov]
- 15. researchgate.net [researchgate.net]
- 16. An overview of pyridazin-3(2H)-one: a core for developing bioactive agents targeting cardiovascular diseases and cancer - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]

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